

Essential Safety and Logistical Information for Handling SB290157 Trifluoroacetate

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Compound of Interest

Compound Name: SB290157 trifluoroacetate

Cat. No.: B10765874

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **SB290157 trifluoroacetate**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Compound Identification:

- Product Name: SB 290157 (trifluoroacetate salt)
- Synonyms: N2-[2-(2,2-diphenylethoxy)acetyl]-L-arginine, 2,2,2-trifluoroacetate
- CAS Number: 1140525-25-2[1][2]

Hazard Identification and Classification:

There is conflicting information in available Safety Data Sheets (SDS) for **SB290157 trifluoroacetate**. One SDS states the substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, another classifies it as harmful if swallowed (Acute toxicity, Oral Category 4) and very toxic to aquatic life with long-lasting effects[1].

Given this discrepancy, it is imperative to handle the compound with caution, adhering to the more stringent safety precautions. The primary hazards are likely associated with the trifluoroacetate component, which is related to trifluoroacetic acid, a strong and corrosive acid[3][4].

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the appropriate level of PPE for the specific procedures being performed. The following table summarizes the minimum recommended PPE for handling **SB290157 trifluoroacetate**, based on guidelines for handling trifluoroacetic acid (TFA) and its salts.

PPE Category	Minimum Requirements	Recommended for Larger Quantities (>100 mL) or High-Risk Operations
Eye Protection	Chemical safety goggles meeting American National Standards Institute (ANSI) standard Z-87.1.[3][5]	A face shield should be worn in addition to safety goggles.[3]
Hand Protection	Nitrile gloves are required.[3][5][6] Gloves should be inspected for tears and degradation before and during use, and changed immediately upon contact with the compound.[6] Double gloving is recommended.[6]	For high-volume applications, heavy-duty gloves such as butyl rubber or Viton may be more appropriate than disposable nitrile gloves.[7]
Body Protection	A properly fitting lab coat, long pants, and closed-toed footwear must be worn.[5][6]	A chemical-resistant apron may be required for high-volume applications.[7]
Respiratory Protection	An approved respirator may be necessary if there is a risk of generating dust or aerosols outside of a fume hood.[3]	If the compound must be handled outside of a chemical fume hood, a respiratory protection analysis should be performed to determine the appropriate respirator.[7]

Operational Plan: Step-by-Step Handling Procedures

All work with **SB290157 trifluoroacetate** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3][5][6] An eyewash station and safety shower must be immediately accessible in the work area.[5]

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is donned correctly.
- When weighing the solid compound, perform the task within a chemical fume hood to avoid the creation and inhalation of dust.[3]
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid.

2. Solution Preparation:

- To prepare a solution, slowly add the solid **SB290157 trifluoroacetate** to the solvent to prevent splashing.[3]
- This compound is soluble in DMSO.[2][8][9]
- Ensure the container is appropriately labeled with the chemical name, concentration, and hazard information.[5]

3. Storage:

- Store **SB290157 trifluoroacetate** in a cool, dry, and well-ventilated area.[5]
- Keep containers tightly closed when not in use.[3][5]
- Store away from incompatible materials such as strong bases, acids, and oxidizing agents.
[3][5]

Disposal Plan

All waste containing **SB290157 trifluoroacetate** must be treated as hazardous waste.

1. Waste Collection:

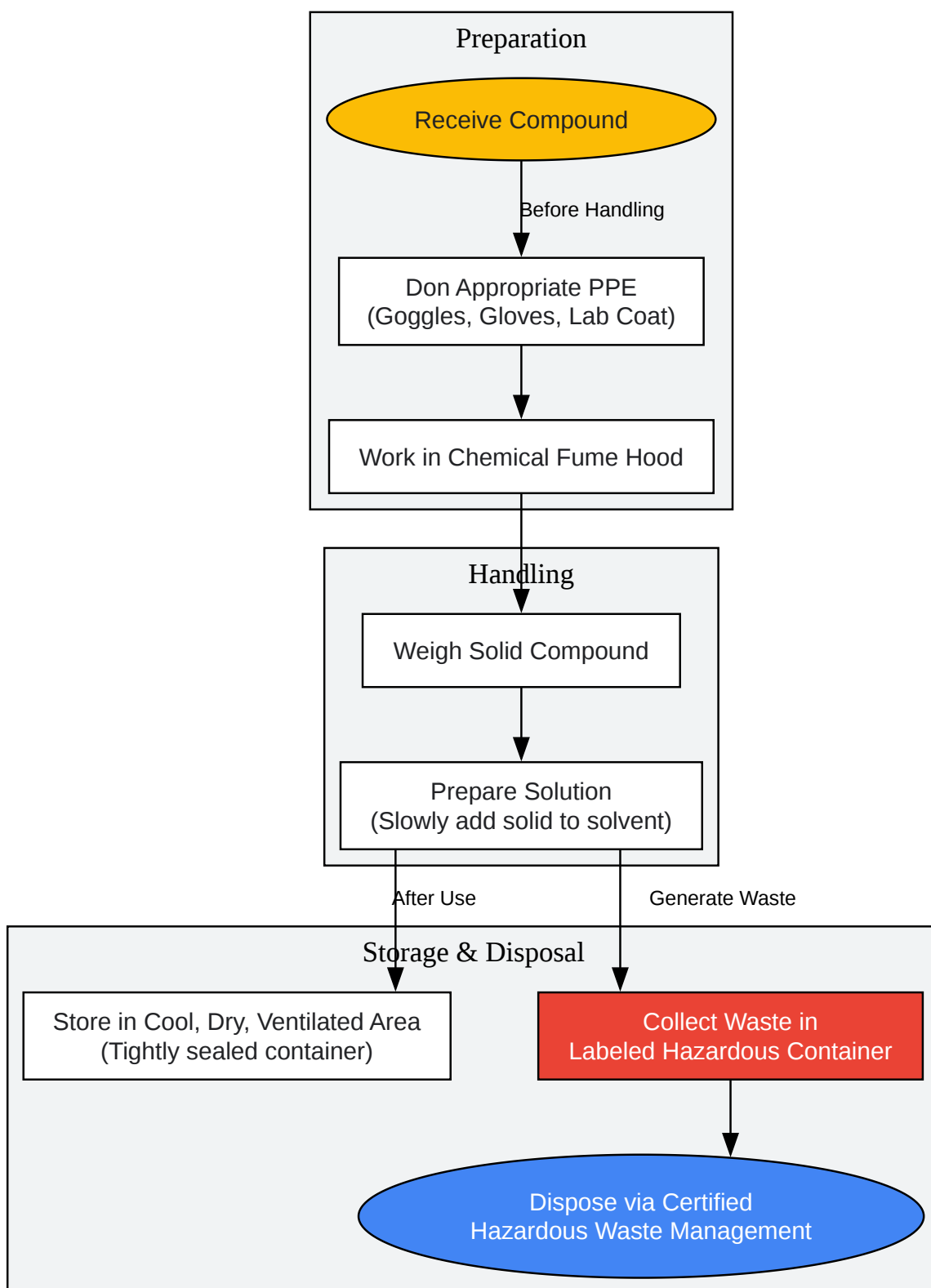
- Collect all solid and liquid waste containing this compound in designated, clearly labeled hazardous waste containers.[5]
- Containers should be sturdy, have tight-fitting caps, and be compatible with the chemical.[5]
- Do not mix with incompatible waste streams.

2. Disposal Procedure:

- Do not discharge any waste containing this compound into the sewer system.[3]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. [3]
- Arrange for pickup and disposal by a certified hazardous waste management company.
- Empty containers should be handled with care as they may contain product residue. Rinse containers before disposal.[5]

Visual Workflow for Handling SB290157 Trifluoroacetate

The following diagram illustrates the key steps and safety precautions for the handling of **SB290157 trifluoroacetate** from receipt to disposal.



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